

Technical Whitepaper: (1-Methylpiperidin-3-yl)methanamine (CAS 14613-37-7)

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Compound of Interest

Compound Name: (1-Methylpiperidin-3-yl)methanamine

Cat. No.: B111921

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Abstract

(1-Methylpiperidin-3-yl)methanamine, CAS number 14613-37-7, is a versatile heterocyclic building block integral to medicinal chemistry and drug discovery. Its structure, featuring a chiral center and two distinct amine functionalities—a tertiary amine within the piperidine ring and a primary aminomethyl group—makes it a valuable scaffold for creating diverse compound libraries. This document provides a comprehensive technical overview of its chemical properties, spectroscopic data, a representative synthetic protocol, and its applications in pharmaceutical development.

Chemical Identity and Physical Properties

(1-Methylpiperidin-3-yl)methanamine is a colorless to pale yellow liquid. It is also referred to as 1-Methyl-3-(aminomethyl)piperidine.^{[1][2]} The compound's structure presents a key platform for modification in synthetic chemistry.

Table 1: Physical and Chemical Properties

Property	Value	Source(s)
CAS Number	14613-37-7	[1][3]
Molecular Formula	C ₇ H ₁₆ N ₂	[1][3]
Molecular Weight	128.22 g/mol	[1][3]
Appearance	Liquid	[1][3][4]
Boiling Point	155.3 °C at 760 mmHg	[3][4]
Density	0.9096 g/cm ³	[5]
Purity	≥ 95% (by NMR)	[1]

Table 2: Computed Physicochemical Properties

Property	Value	Source(s)
XLogP3	0.1	[3]
Hydrogen Bond Donor Count	1	[3]
Hydrogen Bond Acceptor Count	2	[3]
Rotatable Bond Count	1	[3]
Exact Mass	128.131349 g/mol	[3]
Topological Polar Surface Area	29.3 Å ²	[3]
Heavy Atom Count	9	[3]
Complexity	83	[3]
Undefined Atom Stereocenter	1	[3]

Spectroscopic Data

Spectroscopic analysis is crucial for the structural confirmation of **(1-Methylpiperidin-3-yl)methanamine**. The following data has been reported:

Table 3: NMR Spectroscopic Data (in CDCl₃)

Type	Chemical Shift (δ, ppm)	Assignment
¹³ C NMR	60.3	Piperidine CH ₂ (C6)
	46.7	N-CH ₃
	46.0	CH ₂ NH ₂
	39.9	Piperidine CH (C3)
	36.4	Piperidine CH ₂ (C2)
	28.0	Piperidine CH ₂ (C5)
	25.2	Piperidine CH ₂ (C4)
¹ H NMR	2.92 (1H, m)	CH ₂ NH ₂
	2.82 (1H, m)	CH ₂ NH ₂
	2.64 (2H, m)	CH ₂ NH ₂
	2.30 (3H, s)	NCH ₃
	1.91 (1H, m)	Piperidine CH ₂
	1.79 (1H, m)	Piperidine CH ₂
	1.72 (1H, m)	Piperidine CH
	1.65 (2H, m)	Piperidine CH ₂
	0.90 (2H, m)	Piperidine CH ₂
	Source: ChemicalBook[6]	

Mass Spectrometry:

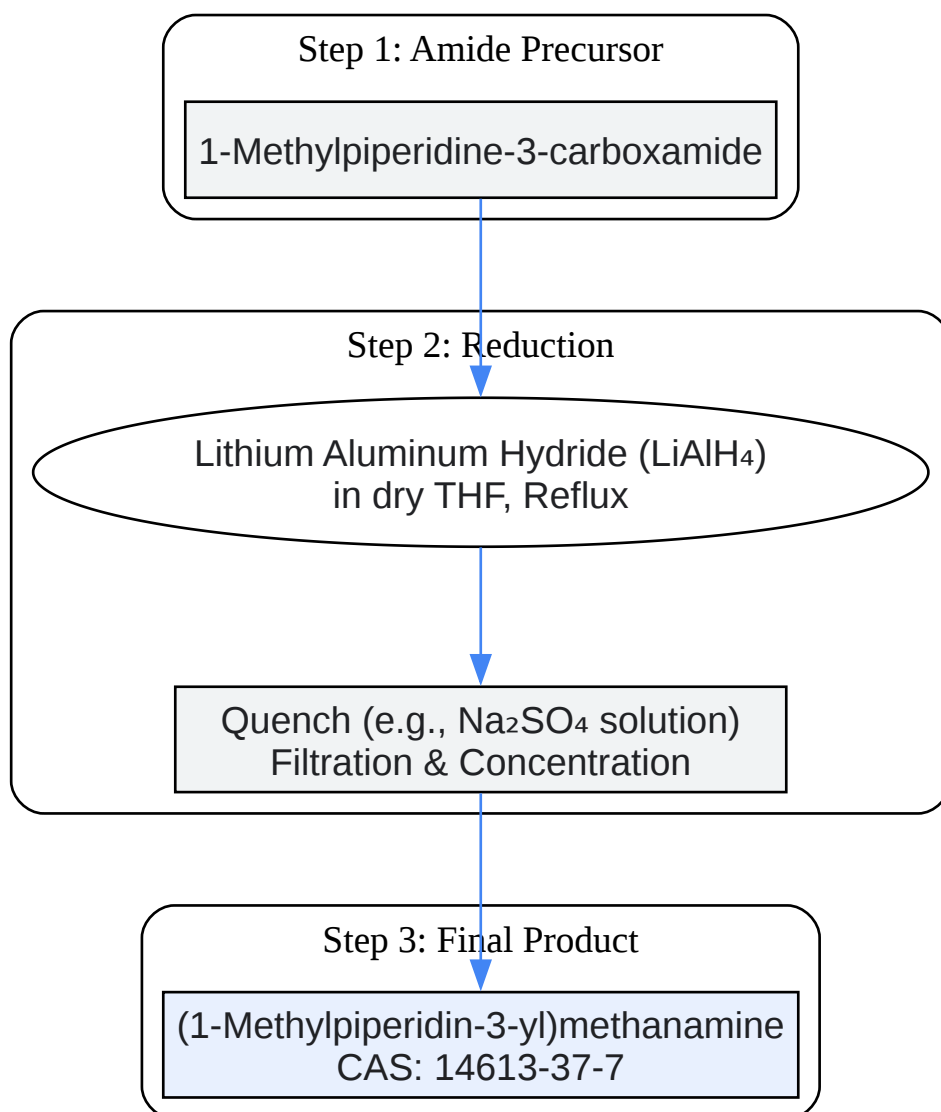
- FABMS: m/z 129.1 (MH⁺)[6]
- HRFABMS: m/z 129.1392 (MH⁺), calculated for C₇H₁₇N₂: m/z 129.1392[6]

Infrared (IR) Spectroscopy (Predicted): While a specific spectrum is not readily available, the expected characteristic absorptions include:

- 3300-3500 cm^{-1} : N-H stretching (primary amine), likely two distinct bands.
- 2950-2800 cm^{-1} : C-H stretching (aliphatic).
- 1650-1580 cm^{-1} : N-H bending (scissoring).
- 1470-1430 cm^{-1} : C-H bending.

Synthesis and Experimental Protocols

A common and effective method for synthesizing **(1-Methylpiperidin-3-yl)methanamine** involves the reduction of a corresponding amide or nitrile precursor. The following protocol describes a representative synthesis via the reduction of 1-methylpiperidine-3-carboxamide. This method is analogous to established procedures for reducing piperidine carboxamides.^[1]



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Caption: High-level workflow for the synthesis of the target compound.

Detailed Experimental Protocol: Reduction of 1-Methylpiperidine-3-carboxamide

Materials:

- 1-Methylpiperidine-3-carboxamide (1.0 eq)
- Lithium aluminum hydride (LiAlH₄) (2.0 - 2.5 eq)

- Anhydrous Tetrahydrofuran (THF)
- Saturated aqueous sodium sulfate (Na_2SO_4) solution
- Diatomaceous earth (e.g., Celite®)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Standard glassware for inert atmosphere reactions, including a round-bottom flask, reflux condenser, and dropping funnel.

Procedure:

- **Reaction Setup:** Under an inert atmosphere (e.g., nitrogen or argon), a stirred suspension of lithium aluminum hydride (2.0-2.5 eq) in anhydrous THF is prepared in a three-neck round-bottom flask equipped with a reflux condenser and a dropping funnel.
- **Addition of Precursor:** 1-Methylpiperidine-3-carboxamide (1.0 eq) is dissolved in anhydrous THF and added dropwise to the LiAlH_4 suspension via the dropping funnel. The rate of addition should be controlled to manage the initial exothermic reaction.
- **Reaction:** Once the addition is complete and the initial effervescence has subsided, the reaction mixture is heated to reflux. The reaction is monitored for completion (typically 12-24 hours) using an appropriate technique such as Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- **Workup (Quenching):** After the reaction is complete, the flask is cooled in an ice bath. The reaction is carefully quenched by the slow, dropwise addition of saturated aqueous sodium sulfate solution until gas evolution ceases. This process is highly exothermic and requires caution.
- **Filtration and Extraction:** The resulting suspension is stirred vigorously for 15-30 minutes and then filtered through a pad of diatomaceous earth. The filter cake is washed thoroughly with additional THF.
- **Purification:** The combined filtrate is dried over anhydrous MgSO_4 or Na_2SO_4 , filtered, and the solvent is removed under reduced pressure to yield the crude product.

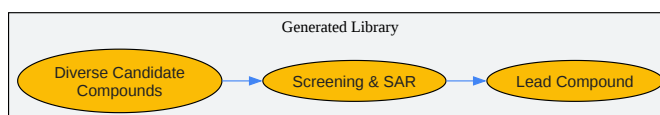
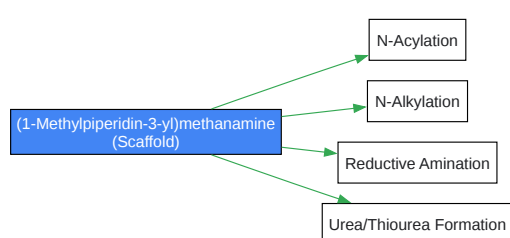
- Final Purification: The crude **(1-Methylpiperidin-3-yl)methanamine** can be purified further by vacuum distillation to obtain the final product as a colorless oil.

Applications in Research and Drug Development

(1-Methylpiperidin-3-yl)methanamine is a valuable intermediate, not typically used as a final active pharmaceutical ingredient (API), but as a foundational scaffold for building more complex molecules.^{[2][5]} Its primary utility lies in providing a piperidine core, a privileged structure in CNS-targeting drugs, with a reactive primary amine handle for further chemical elaboration.^[2]

Key Application Areas:

- Pharmaceutical Development: It serves as a key intermediate in the synthesis of analgesics, antidepressants, and other central nervous system agents.^{[1][2]}
- Neurotransmitter Research: The compound and its derivatives are used in studies of neurotransmitter systems to understand brain chemistry and develop treatments for neurological disorders.^[2]
- Organic Synthesis: The primary amine allows for a wide range of synthetic modifications, including N-acylation, N-alkylation, reductive amination, and urea/thiourea formation, enabling the creation of large libraries of compounds for high-throughput screening.^{[2][5]}
- Material Science: Its unique properties are being explored in the development of new polymers and coatings.^[2]



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Caption: Role as a scaffold in discovery chemistry.

Safety and Handling

(1-Methylpiperidin-3-yl)methanamine is classified as a hazardous substance requiring careful handling in a laboratory setting.[3][4]

Table 4: GHS Hazard Information

Identifier	Description
Pictogram	GHS07 (Exclamation Mark)
Signal Word	Warning
Hazard Statements	
H302+H312+H332	Harmful if swallowed, in contact with skin or if inhaled.
H315	Causes skin irritation.
H319	Causes serious eye irritation.
H335	May cause respiratory irritation.
Precautionary Statements	
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
Source: Angene Chemical[3][4]	

Handling and Storage:

- Handling: Use in a well-ventilated area or fume hood. Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Avoid contact with skin, eyes, and clothing.[4]
- Storage: Store in a tightly closed container in a cool, dry, dark place under an inert atmosphere.[3][5] Recommended storage temperatures range from room temperature to 0-8 °C.[1][3]

To the best of our knowledge, the chemical, physical, and toxicological properties have not been thoroughly investigated.[4] This material should be handled by qualified individuals trained in handling potentially hazardous chemicals.

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- To cite this document: BenchChem. [Technical Whitepaper: (1-Methylpiperidin-3-yl)methanamine (CAS 14613-37-7)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b111921#1-methylpiperidin-3-yl-methanamine-cas-number-14613-37-7]

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